

Application Notes and Protocols for High-Throughput Screening of NSD2 Inhibitors

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Compound of Interest

Compound Name: *Nsd2-IN-4*

Cat. No.: *B12382521*

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Introduction

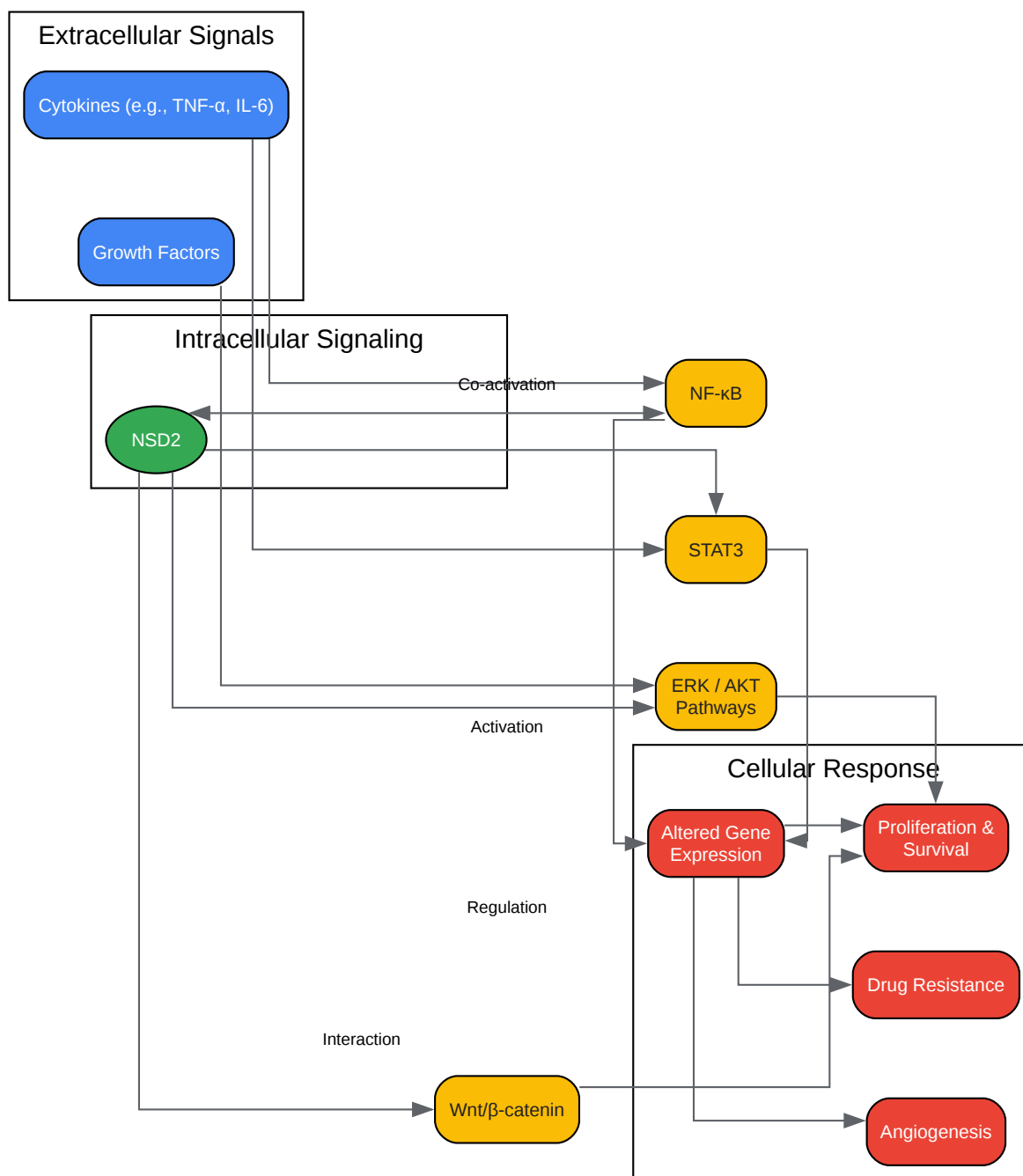
Nuclear Receptor Binding SET Domain Protein 2 (NSD2), also known as MMSET or WHSC1, is a histone methyltransferase that plays a critical role in chromatin regulation and gene expression.^[1] NSD2 specifically catalyzes the mono- and di-methylation of histone H3 at lysine 36 (H3K36me1/2), epigenetic marks generally associated with active transcription.^[1] Dysregulation of NSD2 activity, through overexpression or activating mutations, is implicated in the pathogenesis of various cancers, including multiple myeloma, acute lymphoblastic leukemia, and certain solid tumors, making it an attractive therapeutic target.^{[2][3][4]} High-throughput screening (HTS) assays are essential for the discovery and characterization of small molecule inhibitors of NSD2. This document provides detailed application notes and protocols for utilizing NSD2 inhibitors in HTS assays.

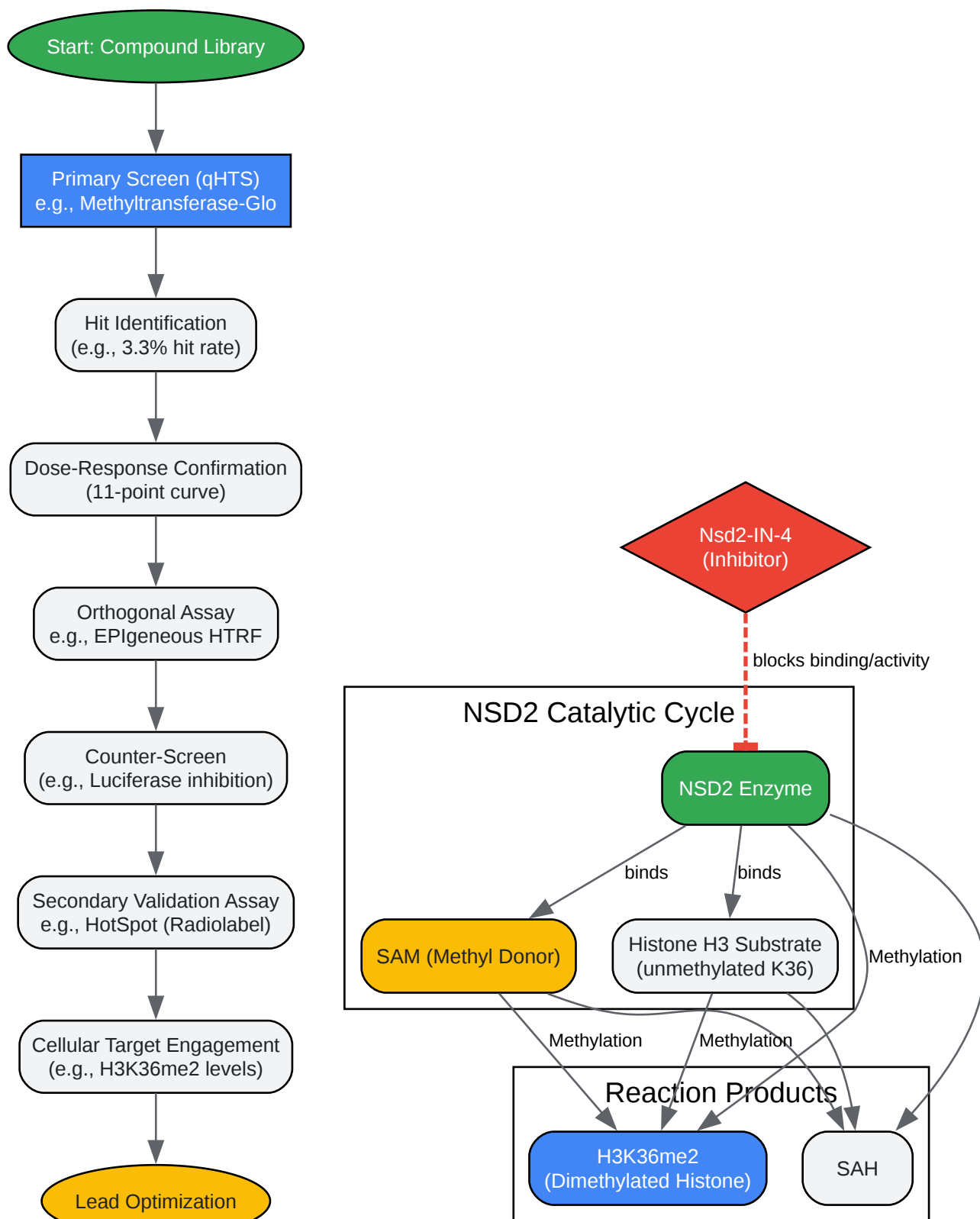
Signaling Pathways Involving NSD2

NSD2 is involved in several key oncogenic signaling pathways. Its inhibition can impact cancer cell proliferation, survival, and angiogenesis.

- **NF-κB Signaling:** NSD2 acts as a coactivator of NF-κB, promoting the expression of target genes involved in cell survival and inflammation, such as IL-6 and BCL-2.^[5] There appears to be a positive feedback loop where NF-κB can also enhance NSD2 transcription.^[6]

- ERK and AKT Signaling: NSD2 has been shown to regulate the ERK and AKT signaling pathways, which are central to cell proliferation and apoptosis.[7] Knockdown of NSD2 can lead to decreased phosphorylation of ERK and AKT.
- STAT3 Signaling: NSD2 can methylate and activate STAT3, a key transcription factor in tumor angiogenesis and cell proliferation.[8]
- Wnt/ β -catenin Signaling: NSD2 can directly bind to β -catenin and other components of this pathway, potentially influencing its activity in cancer.[6]





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